

Introduction: A Unique Building Block for Peptide and Drug Design

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Compound of Interest

Compound Name: 4-Carboxymethylphenylalanine

Cat. No.: B232612

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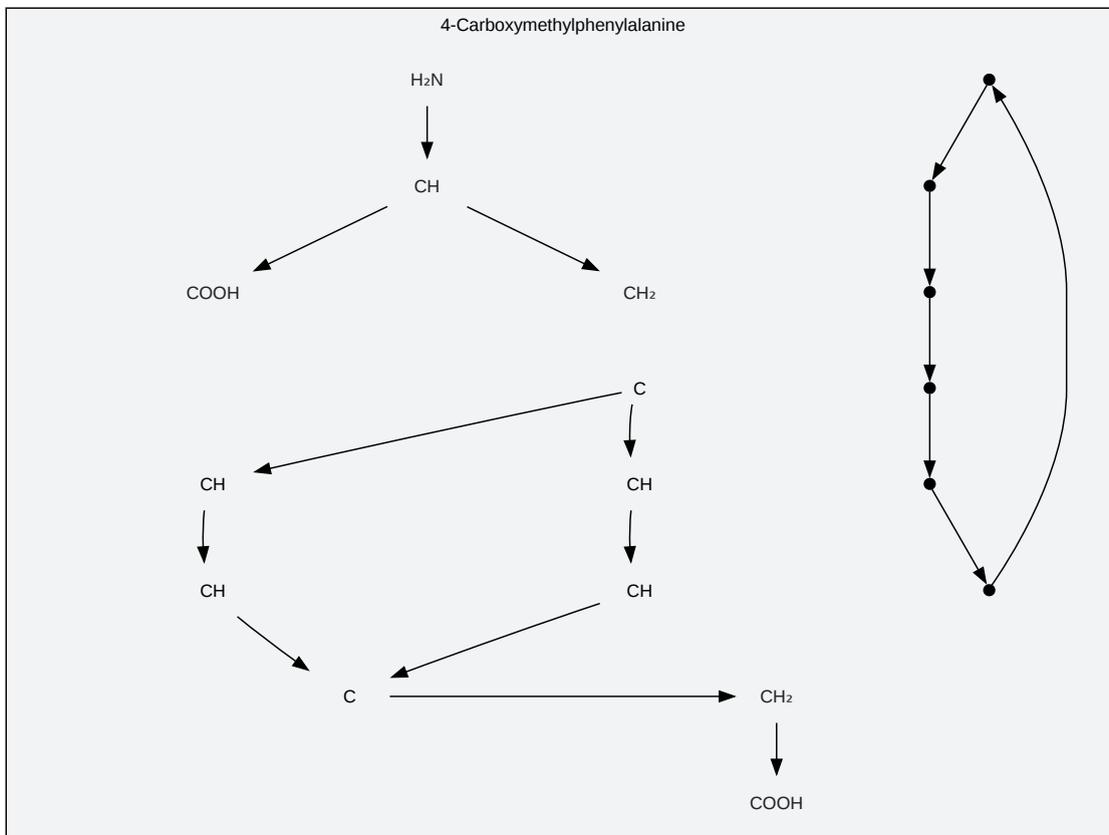
4-Carboxymethylphenylalanine, a derivative of L-phenylalanine, introduces a unique modification to the aromatic side chain: a carboxymethyl group at the para position. This addition of a second carboxylic acid function imparts distinct properties, including increased polarity, an additional site for chemical modification, and the ability to act as a mimic of post-translationally modified residues like phosphotyrosine.[1] Its hydrochloride salt form is often utilized to enhance solubility and stability in various reaction conditions.[2] As a versatile building block, 4-CMP allows for the fine-tuning of a molecule's stereochemistry and functionality, which can significantly enhance biological activity and performance in complex pharmaceutical agents.[2]

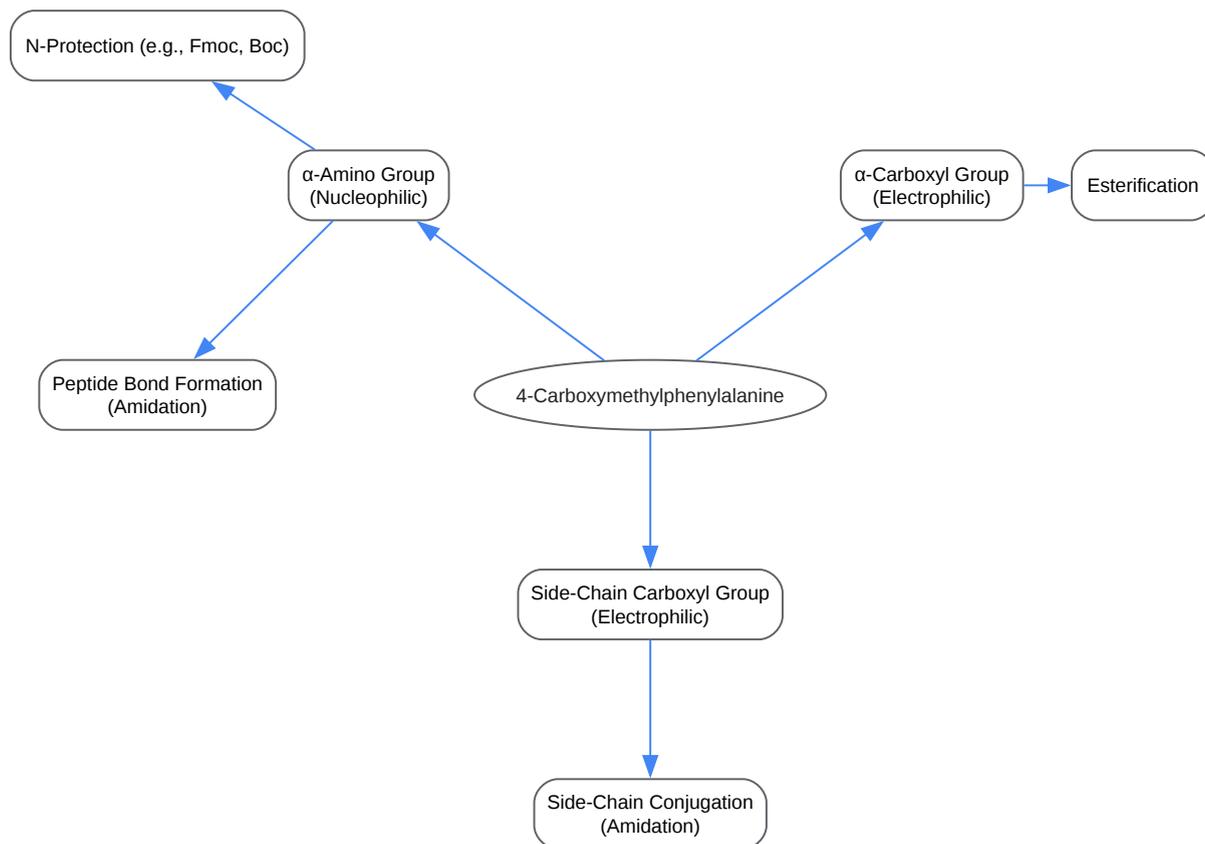
Nomenclature and Chemical Structure

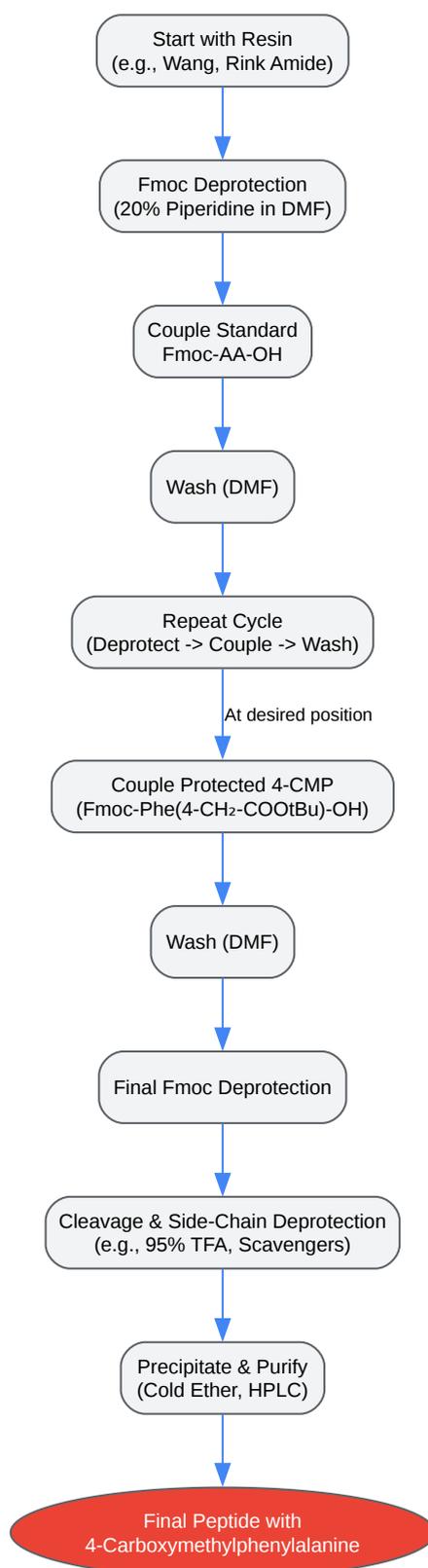
- Systematic Name (IUPAC): (2S)-2-amino-3-[4-(carboxymethyl)phenyl]propanoic acid[3]
- Common Synonyms: 4-(Carboxymethyl)phenylalanine, p-Carboxymethylphenylalanine, para-Carboxymethylphenylalanine[3]
- CAS Number: 140233-60-9[3]
- Molecular Formula: C₁₁H₁₃NO₄[3]
- Molecular Weight: 223.22 g/mol [3]

The structure features a standard L-phenylalanine core with a $-\text{CH}_2\text{COOH}$ group attached to the fourth carbon of the phenyl ring. This modification introduces an additional acidic center and a flexible linker, which are key to its utility.

Structural Diagram







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Caption: General workflow for SPPS incorporating protected 4-CMP.

Drug Discovery and SAR Studies

- **Phosphotyrosine Mimicry:** The carboxymethyl group serves as an effective, non-hydrolyzable mimic of the phosphate group in phosphotyrosine. This makes 4-CMP a valuable tool for designing inhibitors of protein tyrosine phosphatases (PTPs) and SH2 domain-containing proteins, which are critical targets in oncology and immunology. ^[1] **Improving Pharmacokinetics:** The introduction of an additional carboxylic acid can increase the hydrophilicity of a peptide, potentially improving its solubility and altering its pharmacokinetic profile.
- **Site for Conjugation:** The side-chain carboxyl group provides a specific handle for conjugating other molecules, such as imaging agents, cytotoxic drugs (for antibody-drug conjugates), or polymers like PEG, without interfering with the peptide backbone.

Analytical and Quality Control Methods

Ensuring the purity and identity of **4-Carboxymethylphenylalanine** and the peptides containing it is critical. Standard chromatographic techniques are employed for this purpose.

High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC (RP-HPLC) method is the standard for assessing purity.

Representative Protocol: RP-HPLC Analysis

- **Column:** C18 stationary phase (e.g., 4.6 x 150 mm, 3.5 μ m particle size).
- **Mobile Phase A:** 0.1% Trifluoroacetic acid (TFA) in water.
- **Mobile Phase B:** 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- **Gradient:** A linear gradient, for example, from 5% B to 95% B over 20 minutes.
- **Flow Rate:** 1.0 mL/min.
- **Detection:** UV absorbance at 214 nm and 254 nm.

- Rationale: This method effectively separates the polar amino acid from non-polar impurities. The acidic mobile phase ensures protonation of the carboxyl and amino groups, leading to sharp, well-defined peaks. Similar methods are standard for phenylalanine derivatives.

[4]##### Thin-Layer Chromatography (TLC)

TLC is a rapid, qualitative method for monitoring reaction progress and assessing fraction purity.

Representative Protocol: TLC Analysis

- Stationary Phase: Silica gel 60 F₂₅₄ plates.
- Mobile Phase: A polar solvent system is required due to the high polarity of the amino acid. A common system for amino acids is n-Butanol:Acetic Acid:Water (4:1:1 v/v/v).
- Visualization:
 - UV Light (254 nm): The phenyl ring allows for visualization by quenching fluorescence.
 - Ninhydrin Stain: Heating the plate after dipping in a ninhydrin solution will produce a characteristic purple spot, indicating the presence of the primary amine.
 - Potassium Permanganate Stain: This stain reveals any oxidizable groups as yellow spots on a purple background.

[5]### 8. Conclusion

4-Carboxymethylphenylalanine stands out as a powerful and versatile tool in the arsenal of medicinal chemists and peptide scientists. Its unique bifunctional side chain offers a strategic advantage for designing peptides and small molecules with enhanced biological activity, improved pharmacokinetic properties, and novel functionalities. The well-established protocols for the synthesis of its orthogonally protected derivatives ensure its seamless integration into solid-phase peptide synthesis workflows. As the demand for more sophisticated and targeted therapeutics grows, the application of non-canonical amino acids like 4-CMP will undoubtedly continue to expand, paving the way for new innovations in drug development.

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